

Application Notes and Protocols for Indatraline Administration in Wistar Rats

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Compound of Interest

Compound Name: Indatraline

Cat. No.: B1675337

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Indatraline** is a non-selective monoamine transporter inhibitor that effectively blocks the reuptake of dopamine (DAT), serotonin (SERT), and norepinephrine (NET).[1] Its mechanism of action is comparable to cocaine, but it is characterized by a slower onset and a more prolonged duration of effect.[2][3] These properties make **Indatraline** a compound of significant interest in preclinical research, particularly in studies related to neuropsychopharmacology, substance abuse, and mood disorders. This document provides detailed protocols for the preparation and administration of **Indatraline** to Wistar rats for behavioral research, focusing on the assessment of motor activity.

Data Presentation

Table 1: In Vitro Binding Affinity of Indatraline

Transporter	K _i (nM)
Serotonin Transporter (SERT)	0.42
Dopamine Transporter (DAT)	1.7
Norepinephrine Transporter (NET)	5.8

Table 2: Dose-Dependent Effects of Intraperitoneal (i.p.) Indatraline Administration on Motor Activity in Wistar

Rats

Dose (mg/kg)	Total Motor Activity (Photobeam Interruptions)	Ambulation (Photobeam Interruptions)	Stereotypy (Photobeam Interruptions)	Rearing (Photobeam Interruptions)
Vehicle (0.0)	Baseline	No significant change	Baseline	No significant change[2]
0.5	No significant change	No significant change	No significant enhancement[2]	No significant change[2]
1.0	No significant change[2]	No significant change	Significantly enhanced[2]	No significant change[2]
2.0	Significantly enhanced[2]	No significant change	Significantly enhanced[2]	No significant change[2]
3.0	Significantly enhanced[2]	Significantly enhanced[2]	Significantly enhanced[2]	No significant change[2]

Data is a summary of findings from Kameyama et al. (2011). The study measured photobeam interruptions over a period of up to three hours post-administration. "Significantly enhanced" indicates a statistically significant increase compared to the vehicle control group.

Experimental Protocols

Protocol 1: Preparation of Indatraline for Intraperitoneal Administration

Objective: To prepare a sterile solution of **Indatraline** for i.p. injection in Wistar rats.

Materials:

- **Indatraline** hydrochloride (MW: 328.67 g/mol)
- Sterile 0.9% sodium chloride (NaCl) solution (saline)[2]
- Sterile vials

- Vortex mixer
- Sterile syringes and needles (23-25 gauge for rats)[4]
- Analytical balance

Procedure:

- Calculate the required amount of **Indatraline**:
 - Determine the desired dose (e.g., 1.0, 2.0, 3.0 mg/kg) and the number and weight of the rats to be injected.
 - The injection volume should be 1.0 mL/kg.[2]
 - Formula: Weight of **Indatraline** (mg) = Desired dose (mg/kg) x Average rat weight (kg) x Number of rats / (1 mL/kg)
- Dissolving **Indatraline**:
 - Weigh the calculated amount of **Indatraline** hydrochloride powder and place it in a sterile vial.
 - Add the corresponding volume of sterile 0.9% NaCl to the vial to achieve the desired concentration. For example, for a 1.0 mg/kg dose at a 1 mL/kg injection volume, the concentration is 1 mg/mL.
 - Vortex the solution until the **Indatraline** is completely dissolved. Gentle warming may be necessary to fully dissolve the compound in an aqueous solution.
- Sterilization:
 - If the initial components were not sterile, the final solution should be sterilized by filtering through a 0.22 µm syringe filter into a new sterile vial.
- Storage:

- Store the prepared solution at an appropriate temperature as recommended by the supplier. For short-term use, refrigeration is typically suitable.

Protocol 2: Intraperitoneal (i.p.) Administration of Indatraline in Wistar Rats

Objective: To administer the prepared **Indatraline** solution to Wistar rats via the intraperitoneal route.

Materials:

- Wistar rats (e.g., male, 350-400g)[2]
- Prepared **Indatraline** solution
- Appropriately sized syringes (e.g., 1 mL) and needles (23-25 gauge)[4]
- Animal scale

Procedure:

- Animal Preparation:
 - Weigh each rat immediately before injection to ensure accurate dosing.
 - Calculate the exact volume of the **Indatraline** solution to be injected based on the individual rat's weight and the desired dose (injection volume of 1.0 mL/kg).[2]
- Handling and Restraint:
 - Gently restrain the rat. One common and effective method is to hold the rat in a supine position with its head tilted slightly downwards.
 - Ensure the restraint is firm but does not cause distress or impede breathing.
- Injection:

- Locate the injection site in the lower right quadrant of the rat's abdomen. This location helps to avoid puncturing the cecum, bladder, or other vital organs.[4]
- Insert the needle at a 30-40 degree angle with the bevel facing up.
- Aspirate slightly to ensure the needle has not entered a blood vessel.
- Slowly inject the calculated volume of the **Indatraline** solution into the peritoneal cavity.
- Post-Injection Monitoring:
 - Return the rat to its home cage or the testing apparatus.
 - Observe the animal for a few minutes for any immediate adverse reactions.

Protocol 3: Assessment of Motor Activity Using the Open Field Test

Objective: To quantify the effects of **Indatraline** on spontaneous locomotor activity, exploration, and stereotypy in Wistar rats.

Materials:

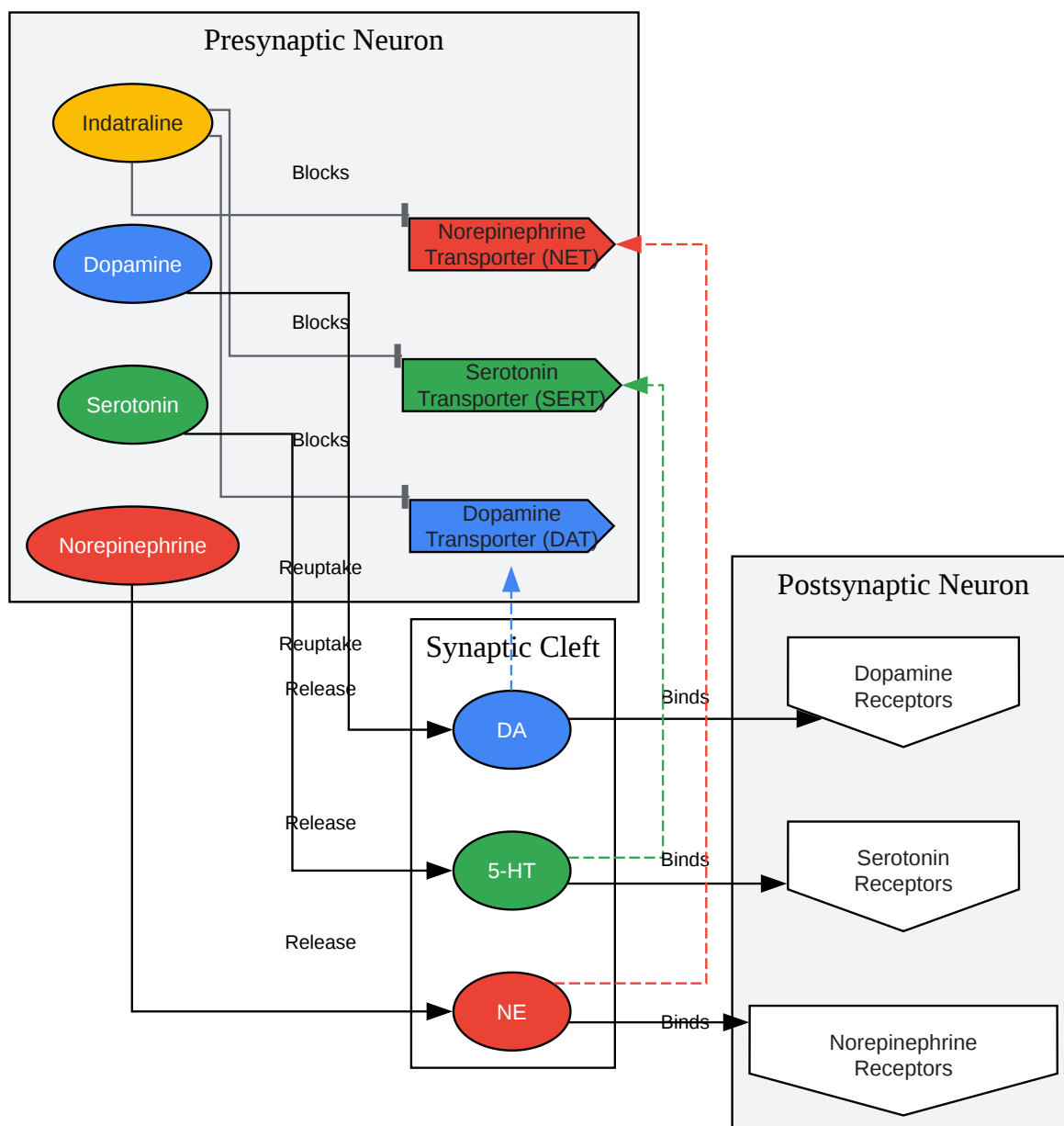
- Open field apparatus (e.g., a square arena of 100 cm x 100 cm or a commercially available chamber such as 432 mm x 432 mm x 305 mm)[3][5]
- Video recording system or an automated activity monitoring system with photobeams[3]
- 70% ethanol for cleaning[6]
- Paper towels

Procedure:

- Acclimation:
 - Bring the rats to the testing room at least 30-60 minutes before the experiment begins to allow them to acclimate to the new environment.[7]

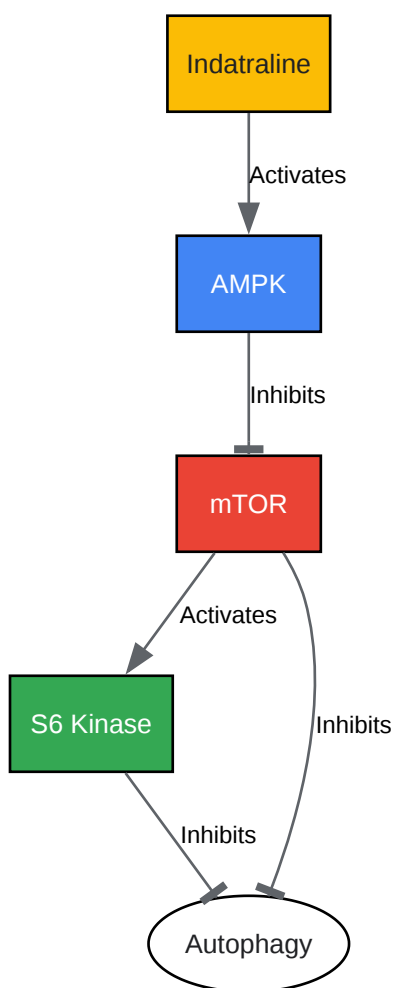
- Experimental Setup:
 - Ensure the open field arena is clean before the first animal is introduced.
 - Set up the recording equipment or activate the automated monitoring system.
- Drug Administration:
 - Administer **Indatraline** or vehicle according to Protocol 2.
- Open Field Test:
 - At the desired time point post-injection (e.g., behavioral effects are observed for at least three hours[2][6]), gently place a rat into the center or one corner of the open field arena.
 - Allow the rat to explore the arena freely for a predetermined period, typically 5-10 minutes, although longer durations can be used.[5][6]
 - Record the session.
- Data Collection and Analysis:
 - After the session, return the rat to its home cage.
 - Thoroughly clean the arena with 70% ethanol and allow it to dry completely before testing the next animal.[6]
 - Analyze the recordings to quantify the following behaviors:
 - Ambulation: The total distance traveled or the number of grid lines crossed.
 - Rearing: The number of times the rat stands on its hind legs.
 - Stereotypy: Repetitive, invariant behaviors such as head weaving, sniffing, or gnawing.
 - Grooming: The amount of time the rat spends grooming.
 - Center Time vs. Periphery Time: The time spent in the central zone of the arena versus the periphery, which can be an indicator of anxiety.

Mandatory Visualizations



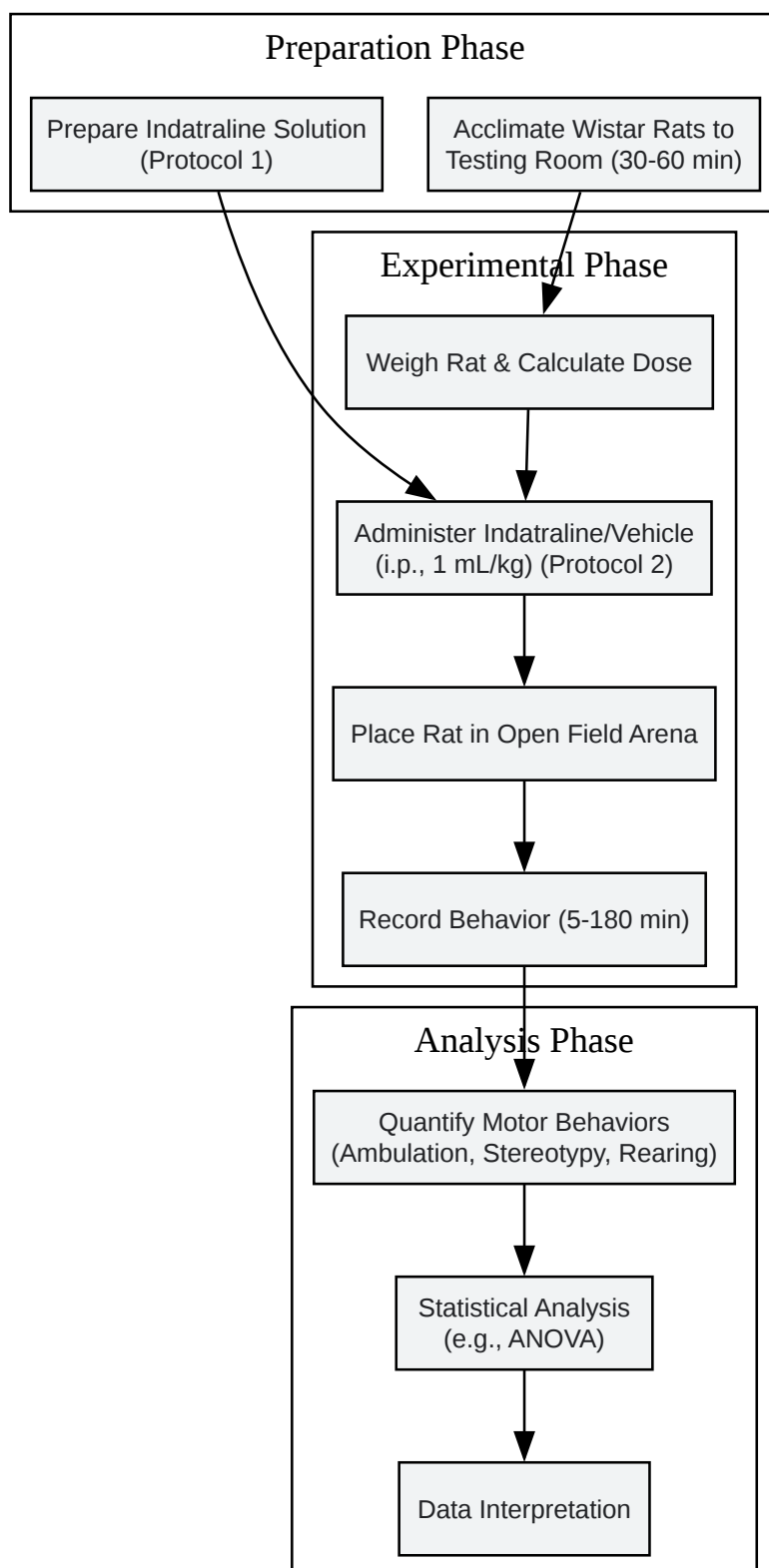
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Caption: **Indatraline's** mechanism of action at the synapse.



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Caption: Simplified signaling pathway of **Indatraline**-induced autophagy.



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Caption: Experimental workflow for behavioral testing.

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